

Physical and chemical properties of 2-Hydroxyplatyphyllide

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Compound of Interest

Compound Name: 2-Hydroxyplatyphyllide

Cat. No.: B15595078

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2-Hydroxyplatyphyllide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxyplatyphyllide is a natural product isolated from the roots of *Ligularia songarica*, a plant belonging to the Asteraceae family. While the compound has been identified and cataloged, publicly available data on its specific physical, chemical, and biological properties remains limited. This technical guide synthesizes the currently available information and highlights areas where further research is needed to fully characterize this compound for potential applications in drug discovery and development.

Chemical and Physical Properties

Detailed experimental data regarding the physicochemical properties of **2-Hydroxyplatyphyllide** are not extensively reported in publicly accessible literature. The following table summarizes the fundamental information that has been identified.

Table 1: Physical and Chemical Properties of **2-Hydroxyplatyphyllide**

Property	Data
CAS Number	72145-19-8
Molecular Formula	C ₁₄ H ₁₄ O ₃
Molecular Weight	230.26 g/mol
Appearance	Powder
Melting Point	Not Reported
Boiling Point	Not Reported
Solubility	Not Reported

Spectroscopic Data

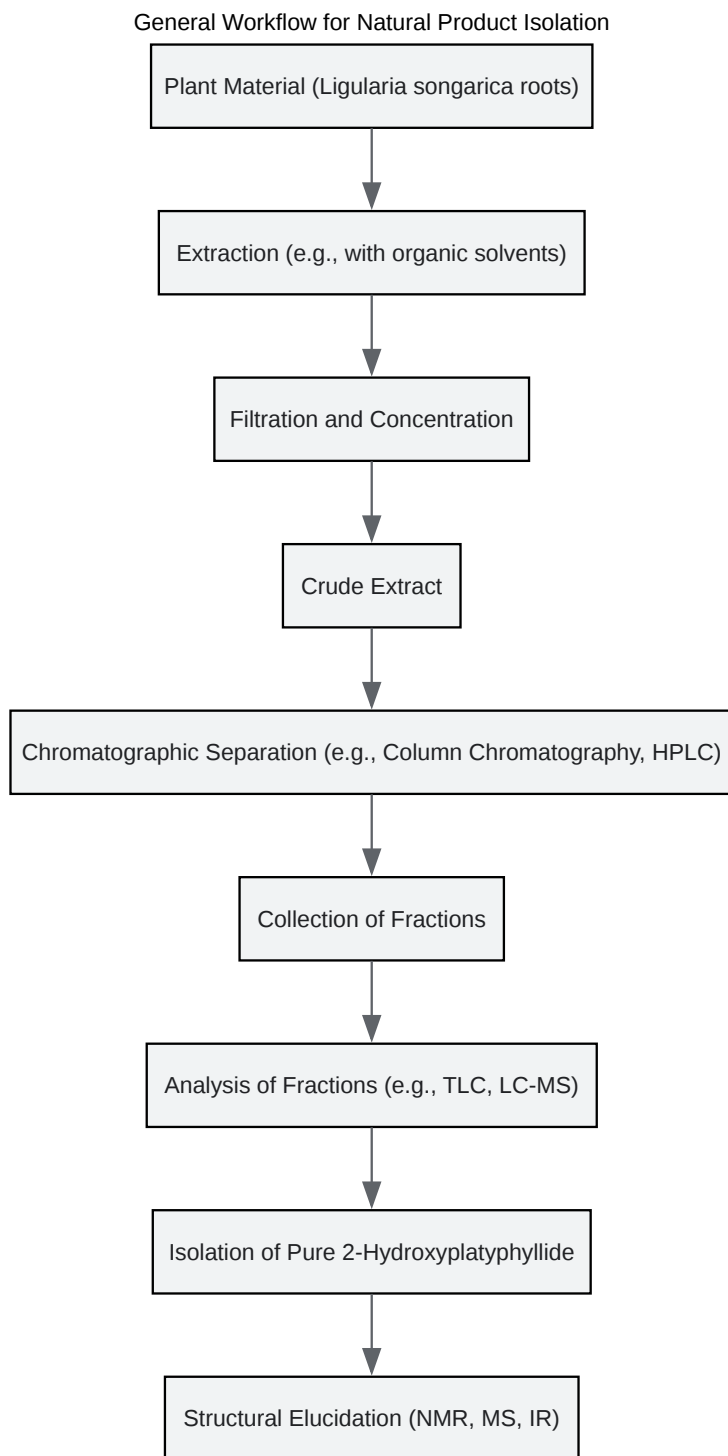
Comprehensive spectroscopic data is essential for the unequivocal identification and structural elucidation of a chemical compound. While it is known that techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are used for the characterization of **2-Hydroxyplatyphyllide**, specific spectral data is not readily available in the public domain.

Table 2: Spectroscopic Data for **2-Hydroxyplatyphyllide**

Spectroscopic Technique	Data
¹ H NMR	Specific chemical shifts and coupling constants not reported.
¹³ C NMR	Specific chemical shifts not reported.
Infrared (IR)	Specific absorption bands (cm ⁻¹) not reported.
Mass Spectrometry (MS)	Specific fragmentation patterns and m/z values not reported.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **2-Hydroxyplatyphyllide** from *Ligularia songarica* are not described in the available literature. A general workflow for the isolation of natural products from plant material is presented below.

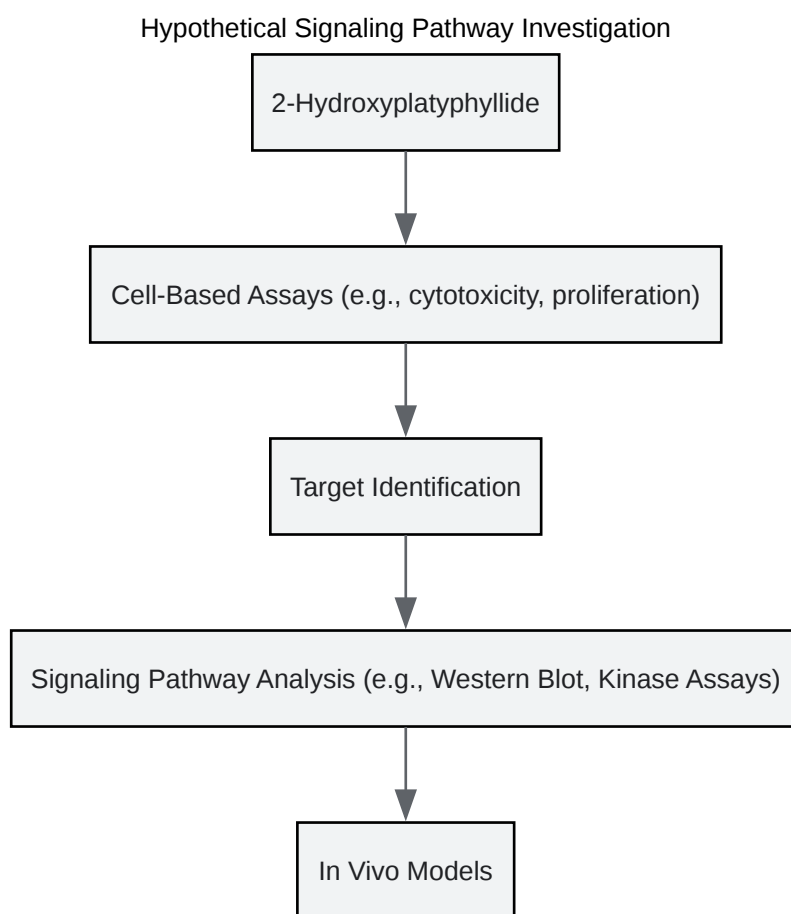


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Caption: Generalized workflow for the isolation and characterization of natural products.

Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activities or the signaling pathways associated with **2-Hydroxyplatyphyllide**. The genus *Ligularia* is known to produce a variety of sesquiterpenoids and other secondary metabolites with a range of biological activities, including anti-inflammatory, cytotoxic, and antimicrobial effects. However, the specific bioactivity profile of **2-Hydroxyplatyphyllide** has not been reported.



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Caption: A logical workflow for investigating the biological activity of a novel compound.

Conclusion and Future Directions

2-Hydroxyplatyphyllide is a natural product that has been isolated but remains largely uncharacterized in the public scientific literature. To unlock its potential for drug discovery and other applications, further research is imperative. Key areas for future investigation include:

- **Comprehensive Physicochemical Characterization:** Determination of melting point, boiling point, solubility in various solvents, and other physical constants.
- **Detailed Spectroscopic Analysis:** Publication of complete ^1H NMR, ^{13}C NMR, IR, and high-resolution MS data to serve as a reference for future studies.
- **Development and Publication of a Standardized Isolation Protocol:** A detailed and reproducible method for obtaining **2-Hydroxyplatyphyllide** from *Ligularia songarica* would facilitate further research.
- **Screening for Biological Activities:** A broad-based screening approach to identify any cytotoxic, anti-inflammatory, antimicrobial, or other relevant biological activities.
- **Mechanism of Action Studies:** If biological activity is identified, subsequent studies to elucidate the molecular targets and signaling pathways involved will be crucial.

The information presented in this guide is based on the limited data currently available. It is intended to serve as a foundational document for researchers and professionals interested in **2-Hydroxyplatyphyllide** and to encourage further investigation into this potentially valuable natural product.

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